

Visualizing Cellular Structures with Violamine R: Application Notes and Protocols

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Compound of Interest

Compound Name: Violamine R

Cat. No.: B157464

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Introduction

Violamine R, also known as Acid Violet 9, is a synthetic fluorophore with applications in histology and hematology.[1][2][3] Its fluorescent properties present a potential for use in the visualization of cellular components through fluorescence microscopy. These application notes provide an overview of **Violamine R**'s known characteristics and a generalized, adaptable protocol for its prospective use in staining specific cellular structures, such as mitochondria or lysosomes, in live and fixed cells. It is important to note that while **Violamine R** is a known fluorophore, established protocols for its specific use in organelle staining are not widely documented. Therefore, the provided protocols are intended as a starting point for methods development and will require optimization.

Physicochemical and Spectroscopic Properties

Proper setup of a fluorescence microscope requires accurate spectral data. The available information on the spectroscopic properties of **Violamine R** shows some inconsistencies, which researchers should consider during experimental design.

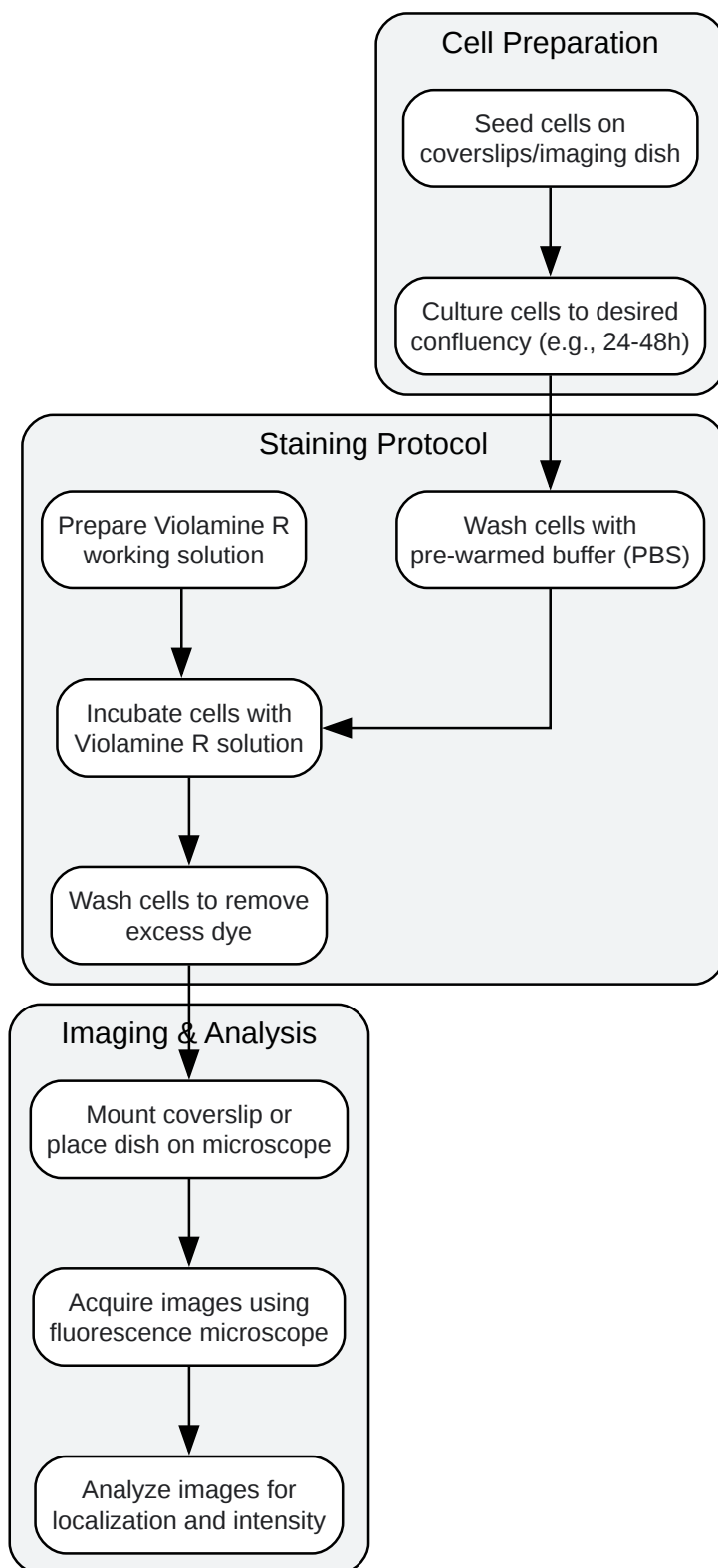
Table 1: Physicochemical and Spectroscopic Data for **Violamine R**

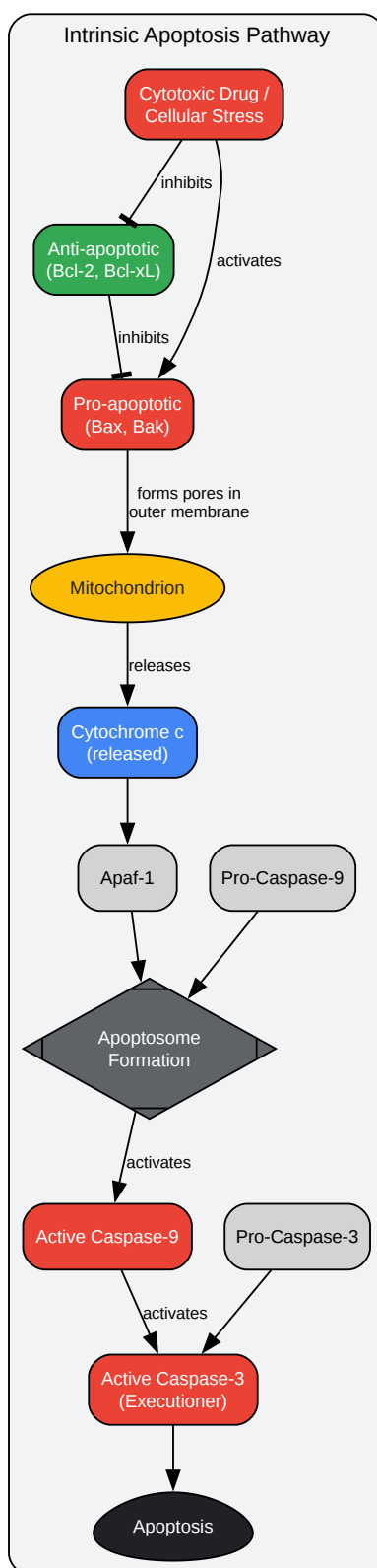
Property	Value	Source
Synonyms	Acid Violet 9, C.I. 45190	[2]
CAS Number	6252-76-2	[1]
Molecular Formula	C34H25N2NaO6S	
Molecular Weight	612.63 g/mol	
Absorbance Maximum (λ_{max})	529 nm	
752 nm		
Excitation Maximum (λ_{ex})	Not available in search results. Requires empirical determination.	
Emission Maximum (λ_{em})	Not available in search results. Requires empirical determination.	
Quantum Yield	Not available in search results.	
Photostability	Not available in search results.	

Note: The discrepancy in the reported absorbance maximum necessitates empirical validation to determine the optimal excitation wavelength for fluorescence microscopy.

Experimental Workflow for Cellular Staining

The following diagram outlines a general workflow for preparing, staining, and imaging cells with a fluorescent dye like **Violamine R**.





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References

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